

Navigating Stereochemistry and Stability: A Technical Guide to Boc-2-methyl-D-phenylalanine

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Compound of Interest

Compound Name: *Boc-2-methyl-D-phenylalanine*

Cat. No.: *B558736*

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For Researchers, Scientists, and Drug Development Professionals

In the landscape of peptide-based therapeutics and drug discovery, the use of non-natural amino acids is a critical strategy for enhancing stability, modulating bioactivity, and optimizing pharmacokinetic profiles. Among these, methylated derivatives of phenylalanine offer unique advantages. This technical guide provides an in-depth overview of **Boc-2-methyl-D-phenylalanine**, addressing the crucial distinction between methylation on the phenyl ring and the alpha-carbon. This document serves as a comprehensive resource, detailing the chemical properties, synthesis, and applications of both N-**Boc-2-methyl-D-phenylalanine** and N-Boc- α -methyl-D-phenylalanine.

Core Concepts: Distinguishing Between Ring and Alpha-Carbon Methylation

The nomenclature "**Boc-2-methyl-D-phenylalanine**" can be ambiguous. It is essential to differentiate between two distinct isomers, each with its own set of properties and applications:

- **N-Boc-2-methyl-D-phenylalanine** (Boc-D-Phe(2-Me)-OH): In this isomer, the methyl group is attached to the second position of the phenyl ring. This modification introduces steric hindrance that can influence peptide conformation and resistance to enzymatic degradation.

- N-Boc- α -methyl-D-phenylalanine (Boc- α -Me-D-Phe-OH): Here, the methyl group is attached to the alpha-carbon of the amino acid backbone. This substitution significantly restricts the conformational freedom of the peptide chain, which can be advantageous in designing peptides with specific secondary structures.

Physicochemical and Analytical Data

A clear understanding of the physicochemical properties of these compounds is paramount for their effective application in research and development. The following tables summarize key data for both isomers.

Property	N-Boc-2-methyl-D-phenylalanine (Boc-D-Phe(2-Me)-OH)	N-Boc- α -methyl-D-phenylalanine (Boc- α -Me-D-Phe-OH)
CAS Number	80102-29-0	53940-88-8
Molecular Formula	C ₁₅ H ₂₁ NO ₄	C ₁₅ H ₂₁ NO ₄
Molecular Weight	279.33 g/mol	279.33 g/mol
Appearance	-	White powder
Optical Rotation	-	$[\alpha]_D^{25} = -17 \pm 2^\circ$ (c=1 in EtOH)
Storage Conditions	-	0-8 °C

Data not available for all properties.

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